

# picoxystrobin residue comparison different crops

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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## Comparison of Picoxystrobin Residues in Crops

Crop / Commodity	Matrix / Sample Type	MRL (ppm)	Half-life (Days)	Terminal Residue (ppm)	Source / Region
Oriental Melon	Whole Fruit	Not Specified	3.4 - 3.7	Not Specified	[1]
Watermelon	Whole Fruit	0.05 (China)	1.43 - 3.71	< 0.001	[2]
Watermelon	Flesh	0.05 (China)	Not Specified	< 0.001	[2]
Vegetable, Fruiting, Group 8-10	Commodity	0.70	Not Applicable	Not Applicable	[3]
Vegetable, Cucurbit, Group 9	Commodity	0.30	Not Applicable	Not Applicable	[3]
Potato	Tuber, Wet Peel	0.10	Not Applicable	Not Applicable	[3]

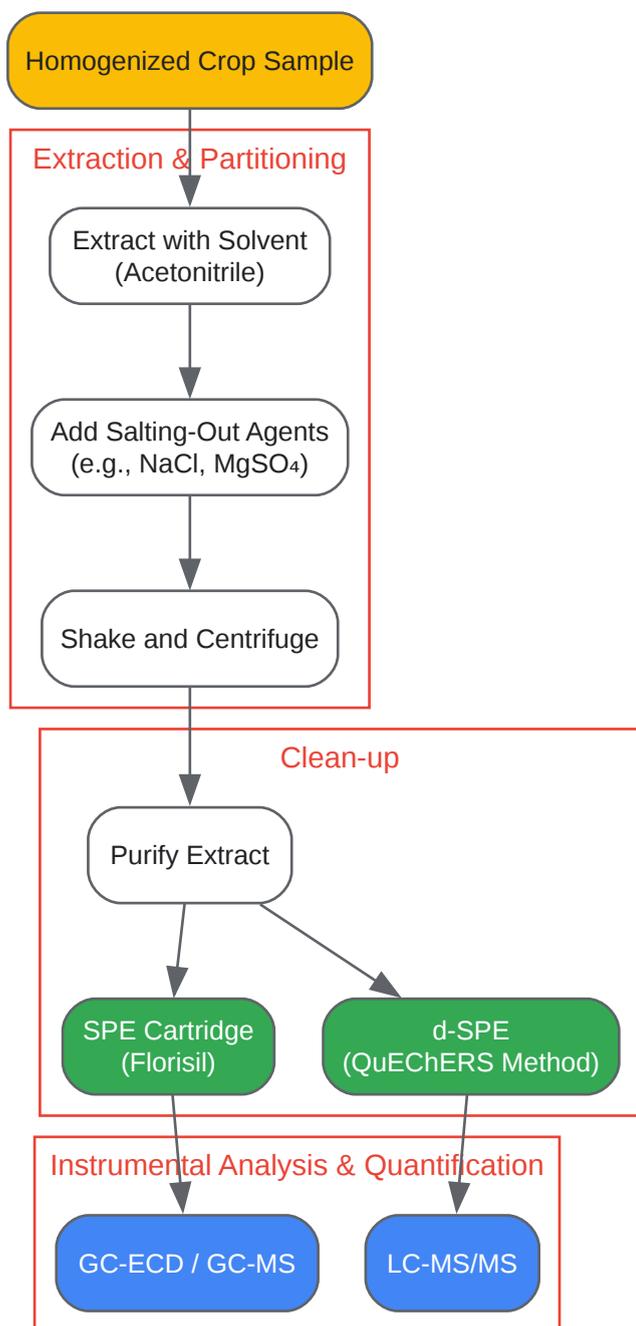
Crop / Commodity	Matrix / Sample Type	MRL (ppm)	Half-life (Days)	Terminal Residue (ppm)	Source / Region
Tree Nut, Group 14-12	Commodity	0.08	Not Applicable	Not Applicable	[3]

## Experimental Protocols for Residue Analysis

Researchers use robust methods to extract, purify, and quantify **picoxystrobin** residues. Below are protocols from key studies:

- **Analysis in Oriental Melon (GC-ECD/GC-MS) [1]:**
  - **Extraction:** A 20 g homogenized sample is shaken with 100 mL of acetonitrile. Then, 15 g of sodium chloride (NaCl) is added, and the mixture is shaken mechanically for 30 minutes and centrifuged.
  - **Clean-up:** An aliquot of the extract is evaporated to dryness. The residue is dissolved in *n*-hexane and purified using a **Florisil Solid-Phase Extraction (SPE)** cartridge. The analyte is eluted with an acetone/*n*-hexane mixture (10:90, v/v).
  - **Instrumentation:** Analysis is performed using **Gas Chromatography with an Electron Capture Detector (GC-ECD)**. Confirmation of field-incurred residues is done using **GC-Mass Spectrometry (GC-MS)**.
  - **Method Performance:** The method showed recovery rates of 87.7–101.5% and a relatively low Limit of Quantification (LOQ) of 0.01 mg/kg.
- **Analysis in Watermelon (QuEChERS/RRLC-MS/MS) [2]:**
  - **Extraction & Clean-up:** The study employed the **QuEChERS** method, which integrates extraction and clean-up into a streamlined process.
  - **Instrumentation:** Determination was done using **Rapid Resolution Liquid Chromatography coupled with Tandem Mass Spectrometry (RRLC-MS/MS)**.
  - **Method Performance:** This method demonstrated average recoveries of 89.4–102.6% and an even lower LOQ of 0.001 mg/kg for watermelon flesh.

The following diagram illustrates the general workflow for determining pesticide residues in crops, synthesizing the key steps from the protocols above.



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## Key Insights for Researchers

- **Dissipation Kinetics: Picoxystrobin** dissipates relatively quickly in fruiting vegetables. The half-lives observed in oriental melon and whole watermelon are short (1.4–3.7 days) [1] [2], indicating a non-persistent profile in these crops under the studied conditions.

- **Risk Assessment:** Studies concluded that when **picoxystrobin** is applied according to recommended dosages, the resulting terminal residues pose no health risk to consumers. This assessment is based on hazard quotients that consider body weight, commodity consumption, and the acceptable daily intake (ADI) of the compound [1] [2].
- **Regulatory Landscape:** Maximum Residue Limits (MRLs) are crop-specific and can vary by region. For instance, the MRL for "Vegetable, fruiting, group 8-10" in the U.S. is 0.70 ppm [3], while China has set the MRL for watermelon at 0.05 ppm [2]. This highlights the importance of checking local regulations for the target crop and market.

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## References

1. Residue analysis of picoxystrobin in oriental melon using ... [pmc.ncbi.nlm.nih.gov]
2. Determination of Picoxystrobin in Watermelon Field Trials... Residues [jstage.jst.go.jp]
3. 40 CFR 180.669 -- Picoxystrobin; tolerances for residues. [ecfr.gov]

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